

# interlaboratory comparison of Europium-154 measurements

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## Compound of Interest

Compound Name: *Europium-154*

Cat. No.: *B1207240*

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An essential practice for ensuring the accuracy and comparability of radionuclide measurements across different laboratories is the participation in interlaboratory comparisons (ILCs) or proficiency tests (PTs).<sup>[1][2][3][4][5][6][7]</sup> These exercises are crucial for laboratories to demonstrate their technical competence, validate their measurement procedures, and maintain their accreditation, for instance, under ISO/IEC 17025.<sup>[4][5][7]</sup> This guide provides an overview of the key aspects of an interlaboratory comparison for the measurement of **Europium-154** ( $^{154}\text{Eu}$ ), a radionuclide of interest in various fields, including environmental monitoring and nuclear facility decommissioning.<sup>[8]</sup>

## Data Presentation

The results of an interlaboratory comparison are typically summarized in a table that allows for a clear and objective assessment of each participant's performance. The table below is a representative example of how data from a  $^{154}\text{Eu}$  measurement comparison might be presented. The values are hypothetical and for illustrative purposes.

Table 1: Hypothetical Results of an Interlaboratory Comparison for  $^{154}\text{Eu}$  Activity Concentration

Laboratory ID	Reported Activity (Bq/g)	Standard Uncertainty (Bq/g)	Reference Value (Bq/g)	En Score	Performance
Lab-01	125.8	2.5	124.5 ± 1.2	0.48	Satisfactory
Lab-02	128.2	3.1	124.5 ± 1.2	1.11	Questionable
Lab-03	123.9	2.1	124.5 ± 1.2	-0.26	Satisfactory
Lab-04	119.5	2.8	124.5 ± 1.2	-1.65	Unsatisfactory
Lab-05	124.7	1.9	124.5 ± 1.2	0.09	Satisfactory

Note: The En score is a common performance indicator in proficiency testing, which evaluates the difference between the participant's result and the reference value, considering the uncertainties of both.

## Experimental Protocols

The accurate measurement of  $^{154}\text{Eu}$  activity concentration relies on well-established and validated experimental protocols. The following outlines a typical methodology used in such comparisons.

## Sample Preparation

- Matrix: The comparison sample could be in various matrices, such as a solution, a solid matrix like soil or concrete, or a filter paper. For this example, we consider a liquid sample.
- Gravimetric Dispensing: Participants receive a precise amount of the radioactive solution. The mass of the solution is accurately determined using a calibrated balance.
- Geometry: For gamma-ray spectrometry, the sample is transferred to a calibrated counting geometry (e.g., a vial or a Marinelli beaker) to ensure reproducible measurement conditions.

## Gamma-Ray Spectrometry

Gamma-ray spectrometry is the most common technique for measuring  $^{154}\text{Eu}$ , as it emits several characteristic gamma rays.<sup>[9]</sup>

- **Detector:** A high-purity germanium (HPGe) detector is typically used due to its excellent energy resolution, which is necessary to distinguish the various gamma peaks of  $^{154}\text{Eu}$  from potential interferences.
- **Energy and Efficiency Calibration:** The detector is calibrated for energy and detection efficiency using a certified multi-gamma standard source with a geometry identical to the one used for the comparison sample. The calibration should cover the energy range of the prominent  $^{154}\text{Eu}$  gamma-ray emissions.
- **Data Acquisition:** The sample is placed in a reproducible position relative to the detector, and the gamma-ray spectrum is acquired for a sufficient time to achieve good counting statistics.
- **Spectrum Analysis:**
  - The acquired spectrum is analyzed to identify and quantify the characteristic gamma-ray peaks of  $^{154}\text{Eu}$ .
  - The net peak areas are determined by subtracting the background continuum.
  - The activity concentration (A) is calculated using the following formula:

$$A = (N / (\varepsilon * P_y * t * m))$$

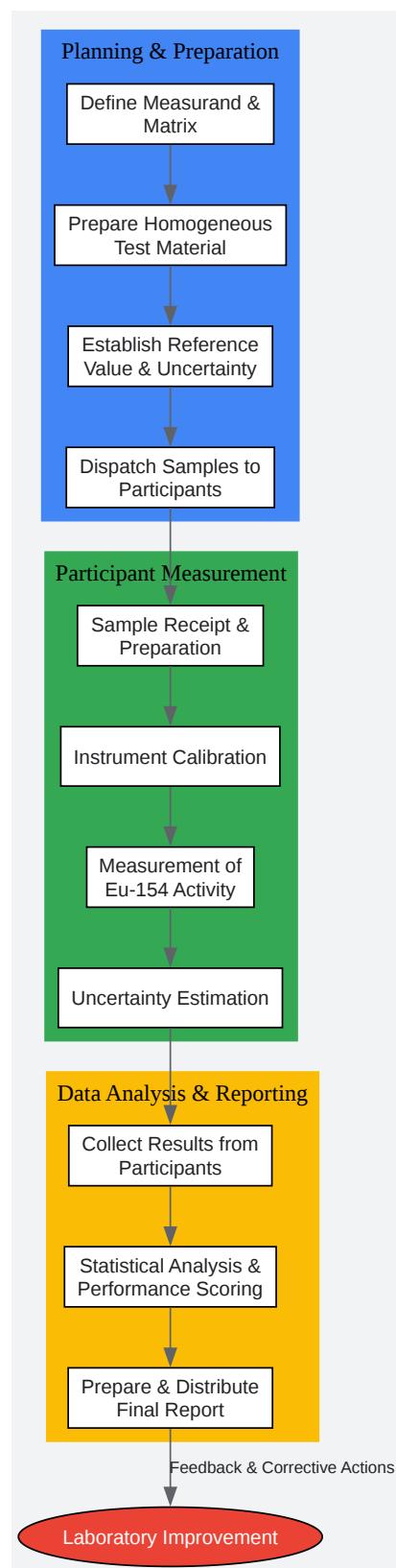
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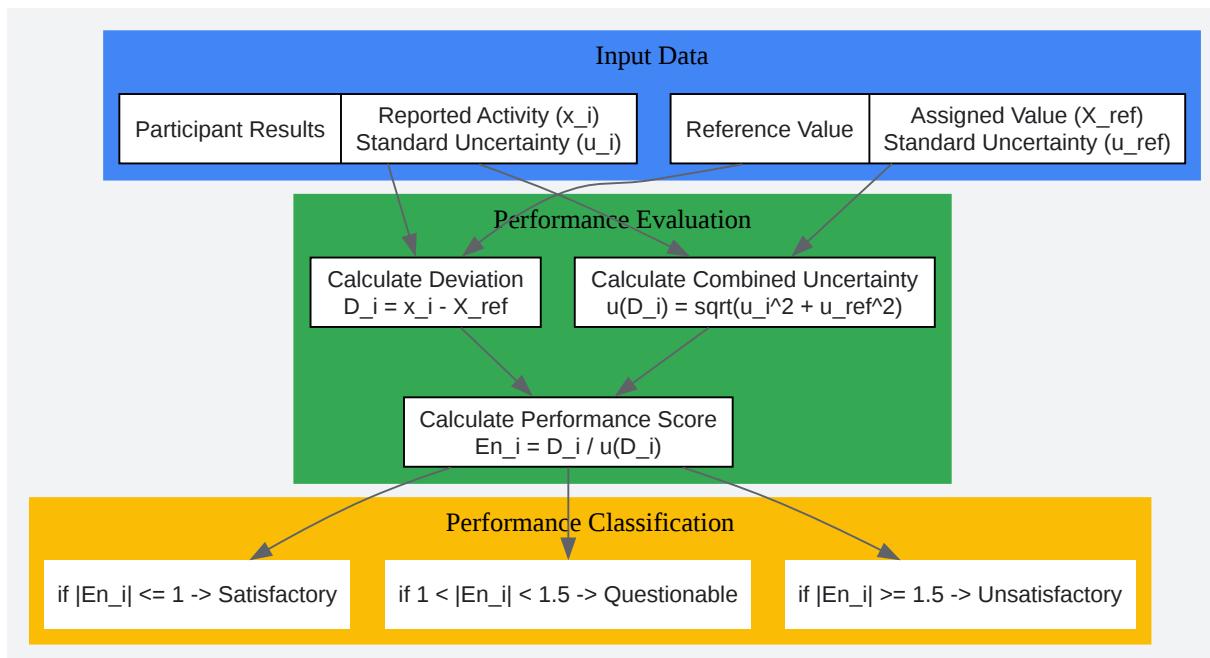
- N is the net peak area (counts)
- $\varepsilon$  is the detection efficiency at the specific gamma-ray energy
- $P_y$  is the gamma-ray emission probability
- t is the counting time (seconds)
- m is the mass of the sample (g)

- **Uncertainty Budget:** A detailed uncertainty budget is established, including contributions from counting statistics, detector efficiency calibration, sample weighing, nuclear decay data (half-life and gamma-ray emission probabilities), and peak area determination.

## Mandatory Visualization

The following diagrams illustrate the typical workflow and data analysis process of an interlaboratory comparison for radionuclide measurements.



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